

# What is the chemical structure of Kahweofuran?

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## Compound of Interest

Compound Name: *Kahweofuran*

Cat. No.: *B1581755*

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An In-depth Technical Guide to the Chemical Structure of **Kahweofuran**

## Introduction

**Kahweofuran** is a bicyclic organosulfur compound and a significant contributor to the aroma of roasted coffee.[1][2] It belongs to the class of organic compounds known as aryl thioethers, which are characterized by a thioether group attached to an aryl group.[3] This document provides a comprehensive overview of the chemical structure, properties, and synthesis of **Kahweofuran**, tailored for researchers, scientists, and professionals in drug development. While **Kahweofuran** has been identified in foods like coffee, extensive research on its biological activities remains limited.[3]

## Chemical Structure and Identifiers

The chemical structure of **Kahweofuran** consists of a furan ring fused with a dihydrothiophene ring, with a methyl group substitution.

Table 1: Chemical Identifiers for **Kahweofuran**

Identifier	Value	Source
IUPAC Name	6-methyl-2,3-dihydrothieno[2,3-c]furan	[4]
Molecular Formula	C7H8OS	[4]
CAS Number	26693-24-3	[3][4]
InChI	InChI=1S/C7H8OS/c1-5-7-6(4-8-5)2-3-9-7/h4H,2-3H2,1H3	[4]
InChI Key	WQOKVCDOEDFSAJ-UHFFFAOYSA-N	[3]
SMILES	<chem>CC1=C2SCCC2=CO1</chem>	[3][5]
Synonyms	2,3-dihydro-6-Methyl-thieno[2,3C]furan, 4-Methyl-3-oxa-6-thiabicyclo[3.3.0]octa-1,4-diene	[3]

## Physicochemical Properties

The following tables summarize the computed and experimental physicochemical properties of **Kahweofuran**.

Table 2: Computed Physicochemical Properties of **Kahweofuran**

Property	Value	Source
Molecular Weight	140.20 g/mol	[4]
Monoisotopic Mass	140.029585568 Da	[3]
logP	1.88 - 2.3	[3]
Water Solubility	0.29 g/L	[3]
pKa (Strongest Basic)	-1.9	[3]
Polar Surface Area	13.14 Å <sup>2</sup>	[3]
Rotatable Bond Count	0	[3]
Hydrogen Acceptor Count	0	[3]
Hydrogen Donor Count	0	[3]
Refractivity	39.84 m <sup>3</sup> ·mol <sup>-1</sup>	[3]
Polarizability	14.84 Å <sup>3</sup>	[3]

Table 3: Experimental Physicochemical Properties of **Kahweofuran**

Property	Value	Source
Boiling Point	193.00 to 194.00 °C @ 760.00 mm Hg (est.)	[6]
Flash Point	159.00 °F TCC (70.50 °C) (est.)	[6]
Kovats Retention Index (Semi-standard non-polar)	1176 - 1218	[4]
Kovats Retention Index (Standard polar)	1753, 1756	[4]

## Synthesis of Kahweofuran

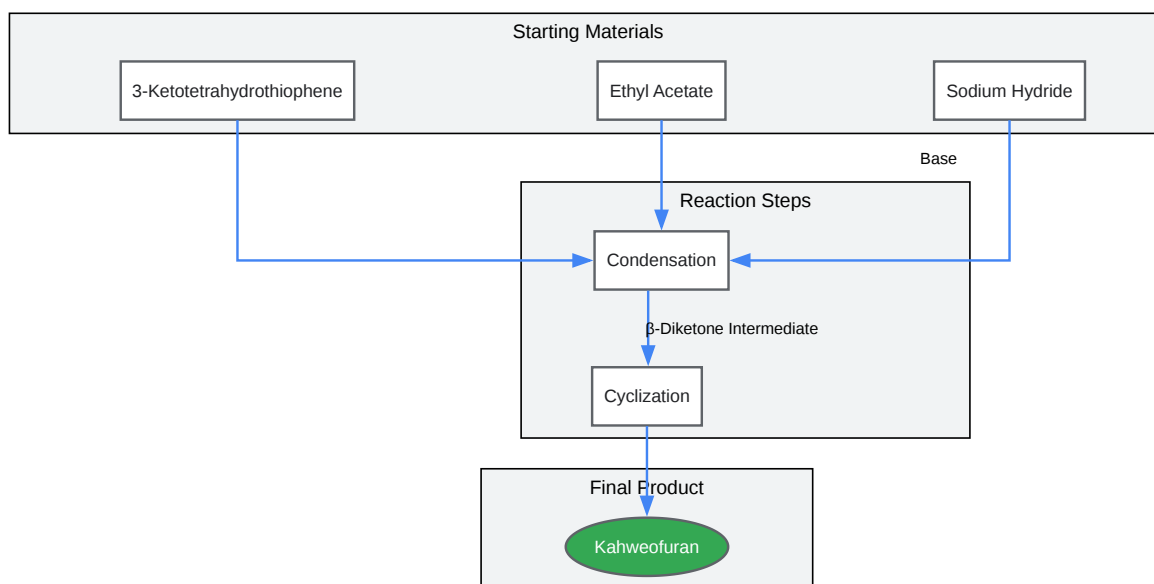
Several synthetic routes for **Kahweofuran** have been reported in the literature. One notable method involves the condensation of 3-ketotetrahydrothiophene with ethyl acetate, followed by cyclization.<sup>[7]</sup> Another approach achieves a rapid synthesis from 2-acetyl-3-hydroxymethylthiophene via a formal reductive cyclization using Wilkinson's catalyst.<sup>[1]</sup> A multi-step synthesis starting from 4,5-dihydrothiophen-3(2H)-one has also been described.<sup>[2]</sup>

## Experimental Protocol: Synthesis from 3-Ketotetrahydrothiophene

A synthesis of **Kahweofuran** was reported starting from 3-ketotetrahydrothiophene.<sup>[7]</sup> The key steps are outlined below.

- **Condensation:** 3-ketotetrahydrothiophene is condensed with ethyl acetate in the presence of sodium hydride. This reaction forms a mixture of  $\beta$ -diketones.
- **Cyclization:** The resulting intermediate undergoes cyclization to form the fused furan ring system.
- **Purification:** The final product, **Kahweofuran**, is purified. The synthetic **Kahweofuran**'s mass, IR, NMR, and UV spectra were indistinguishable from the natural product.<sup>[7]</sup>

The following diagram illustrates the general workflow for the synthesis of **Kahweofuran**.



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Synthesis workflow for **Kahweofuran**.

## Biological Relevance and Applications

**Kahweofuran** is primarily recognized for its contribution to the characteristic aroma of roasted coffee.[1][2] It has been detected in both arabica and robusta coffee varieties.[3] Due to its presence in coffee, it has been suggested as a potential biomarker for coffee consumption.[3] The literature on the specific biological activities or pharmacological effects of **Kahweofuran** is currently limited. Further research is needed to explore its potential roles in biological systems and its applications in drug development.

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